2-Chlorobenzylhydrazine CAS number and molecular structure

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Compound of Interest	
Compound Name:	*2-Chlorobenzylhydrazine*
CAS No.:	*51421-13-7*
Cat. No.:	*B044810*

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An In-depth Technical Guide to 2-Chlorobenzylhydrazine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Chlorobenzylhydrazine**, a hydrazine derivative of interest in medicinal chemistry and drug development. This document details its chemical identity, molecular structure, and a plausible synthetic route, including a detailed experimental protocol for its precursor. While specific biological data for **2-Chlorobenzylhydrazine** is limited in publicly available literature, this guide summarizes the known anticancer activity of a closely related derivative and discusses the broader context of the biological activities of hydrazones and their potential applications in drug discovery. The aim is to provide a foundational resource for researchers interested in the synthesis and potential therapeutic applications of this compound and its analogs.

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Chemical Identification and Molecular Structure

2-Chlorobenzylhydrazine is a substituted hydrazine featuring a benzyl group with a chlorine atom at the ortho position of the phenyl ring.

Table 1: Chemical and Physical Properties of **2-Chlorobenzylhydrazine**

Property	Value	Source
CAS Number	51421-13-7	[1]
Molecular Formula	$C_7H_9ClN_2$	[1]
Molecular Weight	156.62 g/mol	Calculated
Canonical SMILES	C1=CC=C(C(=C1)CCl)N	PubChem
InChI Key	Not Available	
Appearance	White to off-white crystalline solid (predicted)	
Solubility	Soluble in organic solvents such as ethanol, methanol, and DMSO.	General knowledge

Molecular Structure

Caption: 2D Molecular Structure of **2-Chlorobenzylhydrazine**.

Synthesis of 2-Chlorobenzylhydrazine

The synthesis of **2-Chlorobenzylhydrazine** can be achieved in a two-step process starting from 2-chlorobenzaldehyde. The first step involves the formation of the hydrazone, (E)-(2-Chlorobenzylidene)hydrazine, followed by the reduction of the carbon-nitrogen double bond to yield the desired hydrazine.

Step 1: Synthesis of (E)-(2-Chlorobenzylidene)hydrazine

A detailed experimental protocol for the synthesis of the precursor, (E)-(2-Chlorobenzylidene)hydrazine, has been reported in Organic Syntheses.[1]

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Experimental Protocol:

- Materials:
  - 2-Chlorobenzaldehyde
  - Hydrazine hydrate (85%)
  - Ethanol (99.5%)
- Equipment:
  - 1000-mL 3-necked, round-bottomed flask
  - Overhead mechanical stirrer
  - Water-cooled reflux condenser with nitrogen inlet
  - Rubber septum with temperature probe
  - Heating mantle
  - 60 mL disposable syringe
- Procedure:
  - A 1000-mL 3-necked, round-bottomed flask equipped with an overhead mechanical stirrer, a water-cooled reflux condenser with a nitrogen inlet, and a rubber septum with a temperature probe is evacuated and refilled with nitrogen.
  - Hydrazine hydrate (100 mL, 1.75 mol) and ethanol (105 mL) are charged into the flask, and efficient stirring is established.[1]
  - 2-Chlorobenzaldehyde (36.8 g, 0.259 mol) is added using a 60 mL disposable syringe.[1] The addition is mildly exothermic.
  - The mixture is heated with a heating mantle to an internal temperature of 60 °C.

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- The mixture is heated for 1 hour until a colorless solution is obtained, at which point the complete transformation can be confirmed by ^{1}H NMR analysis.[1]
- The reaction mixture is then worked up to isolate the product.

Step 2: Reduction of (E)-(2-Chlorobenzylidene)hydrazine to 2-Chlorobenzylhydrazine

The reduction of the hydrazone to the corresponding hydrazine can be accomplished using various reducing agents. While a specific protocol for this exact substrate is not readily available, standard procedures for hydrazone reduction can be adapted. Common reducing agents for this transformation include sodium borohydride ($NaBH_4$), lithium aluminum hydride ($LiAlH_4$), and catalytic hydrogenation. A milder and often effective method involves the use of sodium borohydride in an alcoholic solvent.

General Experimental Protocol (Adaptable):

- Materials:
  - (E)-(2-Chlorobenzylidene)hydrazine
  - Sodium borohydride ($NaBH_4$)
  - Methanol or Ethanol
- Equipment:
  - Round-bottomed flask
  - Magnetic stirrer
  - Ice bath
- Procedure:
  - Dissolve (E)-(2-Chlorobenzylidene)hydrazine in methanol or ethanol in a round-bottomed flask equipped with a magnetic stirrer.

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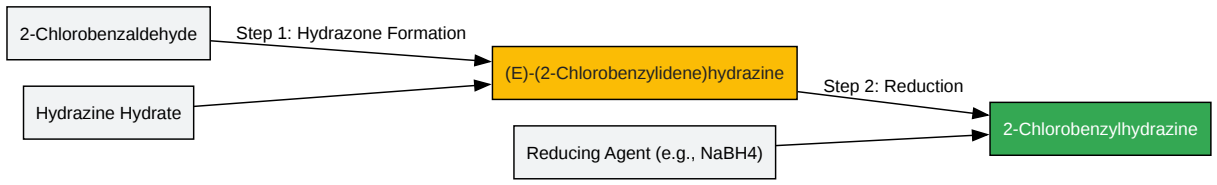
- Cool the solution in an ice bath.
- Slowly add sodium borohydride in portions to the stirred solution.
- After the addition is complete, allow the reaction to stir at room temperature and monitor its progress by thin-layer chromatography (TLC).
- Upon completion, the reaction is typically quenched by the slow addition of water or a dilute acid.
- The product is then extracted with a suitable organic solvent, and the organic layer is dried and concentrated to yield **2-Chlorobenzylhydrazine**.

Diagram of the Synthetic Pathway:



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Caption: Synthetic pathway for **2-Chlorobenzylhydrazine**.

Applications in Drug Development and Biological Activity

Hydrazine and hydrazone derivatives are known to exhibit a wide range of biological activities and are scaffolds of interest in drug discovery.[2]

While specific biological data for **2-Chlorobenzylhydrazine** is scarce in the literature, a study on N-benzyl indole-derived hydrazones reported the in vitro anticancer activity of a compound featuring a 2-chlorophenyl group. This derivative, referred to as 5o, demonstrated an IC_{50} value of 19.6 ± 0.5 μM against the MDA-MB-231 triple-negative breast cancer cell line.[2]

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Table 2: Anticancer Activity of a 2-Chlorophenyl-containing Hydrazone Derivative

Compound	Cell Line	IC_{50} (μM)	Reference
5o (N-benzyl indole-derived hydrazone with a 2-chlorophenyl moiety)	MDA-MB-231	19.6 ± 0.5	[2]

This finding suggests that the 2-chlorobenzyl moiety may contribute to the cytotoxic effects of larger molecules and warrants further investigation of **2-Chlorobenzylhydrazine** and its derivatives as potential anticancer agents.

Potential Signaling Pathway Interactions

The precise signaling pathways modulated by **2-Chlorobenzylhydrazine** have not been elucidated. However, given the anticancer activity observed in a related compound, it is plausible that derivatives of **2-Chlorobenzylhydrazine** could interact with various signaling pathways implicated in cancer progression. These could include pathways involved in cell cycle regulation, apoptosis, and proliferation. Further research, such as kinase screening assays and cellular signaling studies, would be necessary to identify specific molecular targets and pathways.

Logical Relationship Diagram for Investigating Biological Activity:

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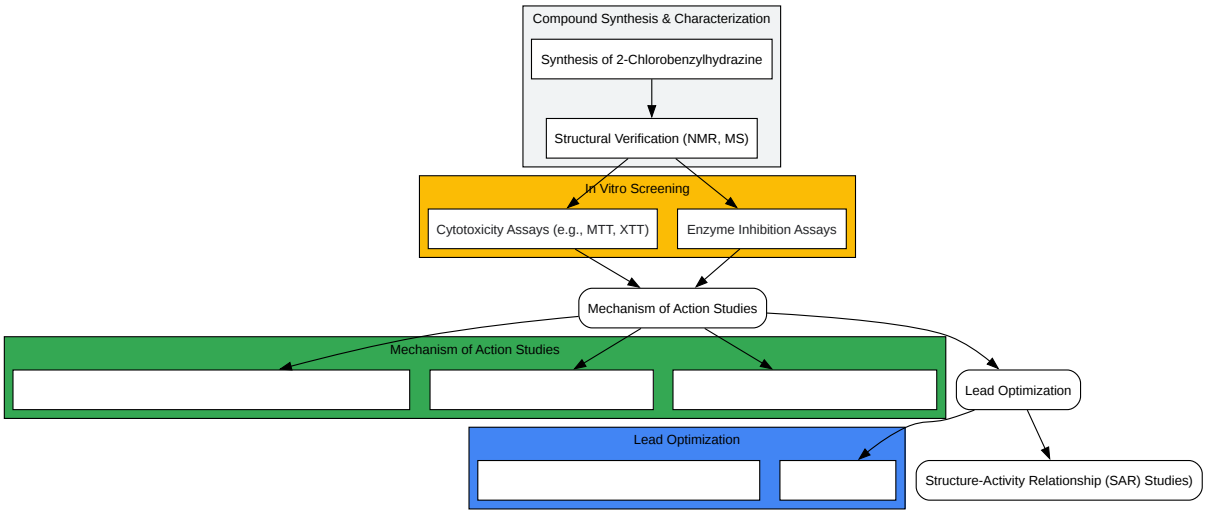

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Caption: Experimental workflow for biological evaluation.

Conclusion and Future Directions

2-Chlorobenzylhydrazine is a readily accessible compound with potential for further exploration in drug discovery. The synthesis is straightforward, and the presence of the 2-chlorobenzyl moiety in a known anticancer hydrazone derivative suggests that this compound could serve as a valuable building block for the development of novel therapeutic agents.

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Future research should focus on the synthesis of a library of **2-Chlorobenzylhydrazine** derivatives and their systematic evaluation in a panel of cancer cell lines to establish structure-activity relationships. Furthermore, detailed mechanistic studies are warranted to identify the molecular targets and signaling pathways affected by these compounds. Such investigations will be crucial in unlocking the full therapeutic potential of this chemical scaffold.

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